

Technical Guide: Methicillin-d6 Sodium in Bioanalytical Quantification

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Methicillin-d6 Sodium

CAS No.: 1356847-96-5

Cat. No.: B588363

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Executive Summary

Methicillin-d6 Sodium (CAS: 1356847-96-5) is the stable isotope-labeled analog of the beta-lactam antibiotic Methicillin.[1][2] It serves as the definitive Internal Standard (IS) for the quantification of Methicillin in complex biological matrices (plasma, urine, tissue) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

By incorporating six deuterium atoms (

) into the 2,6-dimethoxybenzoyl moiety, this compound introduces a mass shift of +6 Da. This shift is sufficient to prevent isotopic overlap with the natural analyte while maintaining identical chromatographic retention and ionization efficiency, thereby correcting for matrix effects, extraction variability, and ion suppression.

Physicochemical Specifications

The following table contrasts the unlabeled therapeutic compound with its deuterated standard. Note the specific mass difference utilized for mass spectrometric resolution.

Feature	Methicillin Sodium (Unlabeled)	Methicillin-d6 Sodium (Internal Standard)
CAS Number	132-92-3	1356847-96-5
Molecular Formula		
Molecular Weight (Salt)	402.40 g/mol	408.43 g/mol
Free Acid MW	380.42 g/mol	386.46 g/mol
Isotopic Enrichment	Natural Abundance	98 atom % D
Chemical Purity	Pharmaceutical Grade	98% (HPLC)
Solubility	Water, Methanol	Water, Methanol
Appearance	White to off-white solid	White to off-white solid

Structural Characterization & Labeling

The "d6" designation refers to the substitution of six hydrogen atoms with deuterium on the two methoxy groups (

) attached to the benzoyl ring.

- Target Moiety: 2,6-dimethoxyphenyl group.^{[3][4]}
- Stability: The label is metabolically stable and non-exchangeable under standard LC-MS conditions (acidic mobile phases), ensuring the integrity of the mass shift during analysis.

The Science of Isotopic Enrichment

Why d6? (The +6 Da Advantage)

In mass spectrometry, an Internal Standard must not interfere with the analyte's signal.

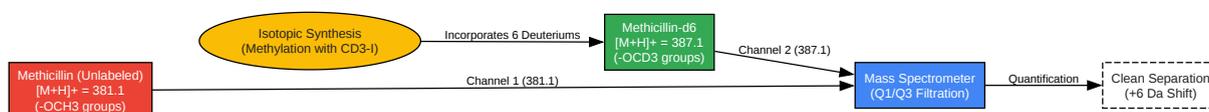
- Natural Isotopes: Carbon-13 () and Sulfur-34 ()

) exist naturally. For Methicillin (Mass ~381), the natural M+1, M+2, and M+3 isotopes create a "tail" in the mass spectrum.

- The Split: A d3 label (+3 Da) might suffer from slight overlap with the M+3 isotope of the analyte if concentrations are high. A d6 label (+6 Da) pushes the IS mass channel (m/z ~387) completely clear of the analyte's isotopic envelope (m/z ~381), ensuring zero "cross-talk" and higher quantification accuracy.

Visualization: Isotopic Mass Shift Logic

The following diagram illustrates the structural logic and the resulting mass separation.



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Figure 1: Isotopic synthesis logic showing the conversion of methoxy groups to deuterated methoxy groups, resulting in a clean +6 Da mass shift for MS detection.

Bioanalytical Application: LC-MS/MS Protocol Role as Internal Standard

Methicillin-d6 is added to biological samples before any processing steps. Because it is chemically identical to Methicillin (except for mass), it behaves identically during:

- Extraction: Corrects for recovery losses (e.g., if only 80% of Methicillin is recovered, only 80% of Methicillin-d6 is recovered; the ratio remains constant).
- Chromatography: Elutes at the same retention time (RT), experiencing the exact same matrix suppression or enhancement.

Standard Operating Procedure (SOP) Outline

Objective: Quantify Methicillin in Human Plasma.

Reagents:

- Stock Solvent: 50:50 Methanol:Water (Methicillin degrades in pure methanol over time).
- Precipitation Agent: Acetonitrile (containing 0.1% Formic Acid).

Protocol Steps:

- Stock Preparation:
 - Dissolve 1 mg **Methicillin-d6 Sodium** in 10 mL of 50:50 Methanol:Water to yield 100 µg/mL.
 - Store at -20°C (Stable for >6 months).
- Working IS Solution:
 - Dilute Stock to 500 ng/mL in water.
- Sample Processing (Protein Precipitation):
 - Aliquot: Transfer 50 µL of plasma sample to a centrifuge tube.
 - Spike: Add 20 µL of Working IS Solution (Methicillin-d6). Vortex.
 - Precipitate: Add 200 µL Acetonitrile (cold). Vortex vigorously for 30 seconds.
 - Centrifuge: 10,000 x g for 10 minutes at 4°C.
 - Transfer: Inject 5 µL of the clear supernatant into the LC-MS/MS.

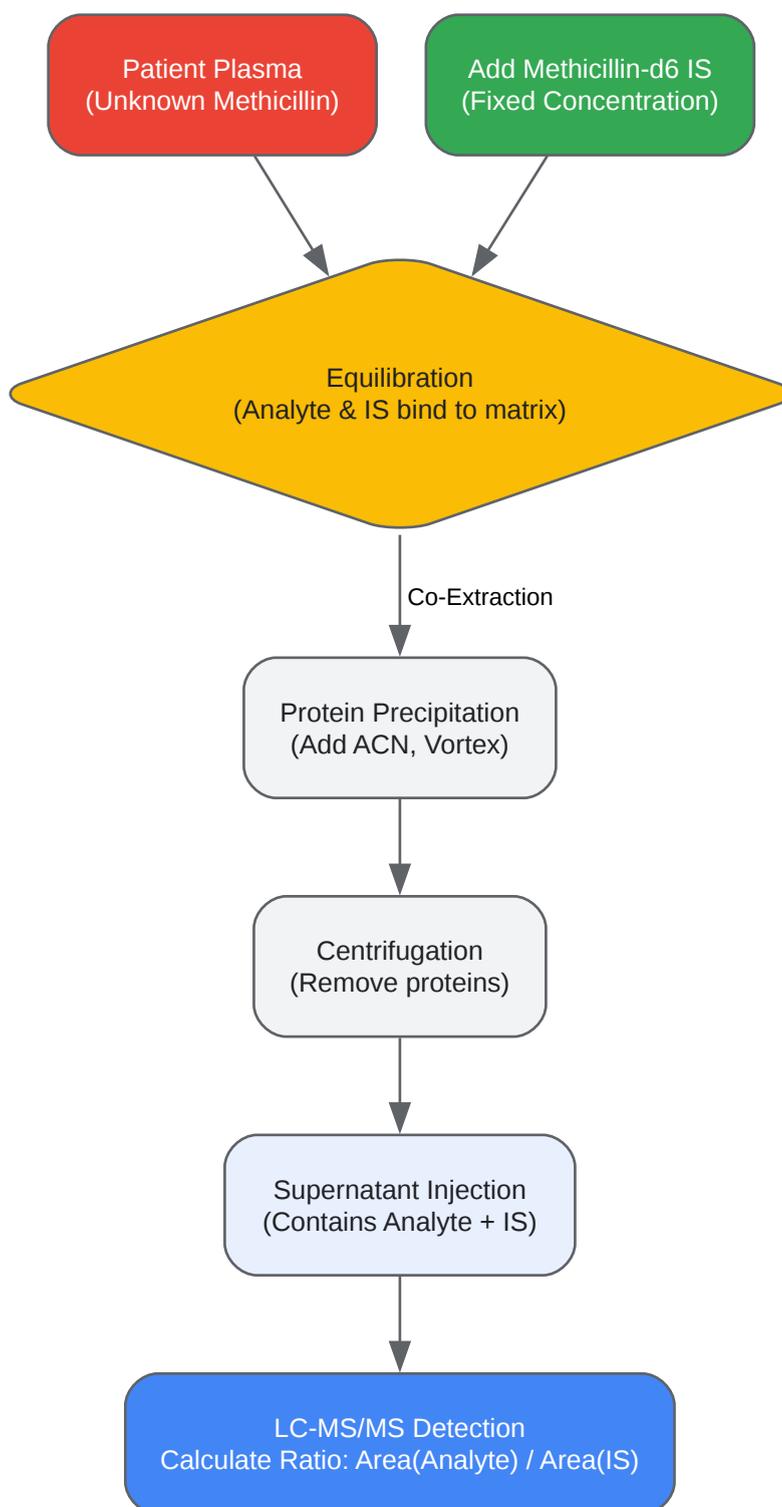
LC-MS/MS Parameters (Typical)

- Ionization: ESI Positive Mode ().
- Transitions (MRM):

- Analyte (Methicillin): 381.1
160.0 (Quantifier).
- IS (Methicillin-d6): 387.1
160.0 (Quantifier).
- Note: The fragment 160.0 corresponds to the cleavage of the beta-lactam ring, common to both species.

Workflow Visualization

The following diagram details the self-validating extraction workflow.



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Figure 2: Bioanalytical workflow demonstrating the "Standard Addition" concept where the IS tracks the analyte through every step of extraction and ionization.

Handling & Stability

- Hygroscopicity: Methicillin Sodium salts are hygroscopic. Weighing should be performed quickly or in a controlled humidity environment.
- Solvent Stability: Beta-lactams are prone to hydrolysis.
 - Avoid: Acidic solvents for long-term storage.
 - Preferred: Dissolve in neutral buffers or 50% Methanol/Water. Analyze processed samples within 24 hours if kept in autosampler (4°C).
- Storage: Solid powder must be stored at -20°C under desiccant.

References

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- To cite this document: BenchChem. [Technical Guide: Methicillin-d6 Sodium in Bioanalytical Quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b588363#methicillin-d6-sodium-molecular-weight-and-isotopic-enrichment\]](https://www.benchchem.com/product/b588363#methicillin-d6-sodium-molecular-weight-and-isotopic-enrichment)

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